Introduction: Unveiling N,N-Diphenylcinnamamide

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Compound of Interest

Compound Name:	*N,N-Diphenylcinnamamide*
CAS No.:	*50395-70-5*
Cat. No.:	*B1350124*

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N,N-Diphenylcinnamamide is a synthetic cinnamamide derivative characterized by a central cinnamoyl core with two phenyl substituents on the amide nitrogen.[1] This compound, represented by the SMILES notation C1=CC=C(C=C1)/C=C/C(=O)N(C2=CC=CC=C2)C3=CC=CC=C3, has garnered significant attention within the scientific community, particularly in the fields of medicinal chemistry and materials science.[2] Its unique structural features, including an α,β-unsaturated carbonyl system, make it a valuable scaffold for developing novel bioactive agents and a versatile intermediate for further chemical exploration.[1] This guide provides a comprehensive overview of its chemical properties, a validated synthesis protocol, and an exploration of its current and potential applications in drug discovery and development.

Core Physicochemical and Structural Data

A precise understanding of a compound's fundamental properties is critical for its application in research. The key identifiers and computed properties for **N,N-Diphenylcinnamamide** are summarized below.

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Property	Value	Source
IUPAC Name	(E)-N,N,3-triphenylprop-2-enamide	[2]
SMILES	C1=CC=C(C=C1)/C=C/C(=O)N(C2=CC=CC=C2)C3=CC=CC=C3	[2]
CAS Number	50395-70-5	[1][3]
Molecular Formula	C21H17NO	[1][2][3]
Molecular Weight	299.37 g/mol	[1][2][3]
InChIKey	GCTCULHQKVKNJT-WUKNDPDISA-N	[2]

Synthesis and Mechanistic Insights

The synthesis of **N,N-Diphenylcinnamamide** is typically achieved through a nucleophilic acyl substitution reaction. This well-established method involves the acylation of diphenylamine with cinnamoyl chloride. The lone pair of electrons on the nitrogen atom of diphenylamine acts as a nucleophile, attacking the electrophilic carbonyl carbon of cinnamoyl chloride.

The causality behind this experimental choice lies in the high reactivity of acid chlorides, which ensures an efficient and often high-yielding reaction. The formation of a stable chloride leaving group drives the reaction forward. A base, such as pyridine or triethylamine, is commonly added to neutralize the hydrochloric acid byproduct, preventing the protonation of the diphenylamine reactant and ensuring the reaction proceeds to completion.[4]

Experimental Protocol: Synthesis of N,N-Diphenylcinnamamide

This protocol describes a self-validating system for the laboratory-scale synthesis of **N,N-Diphenylcinnamamide**.

- Preparation of Cinnamoyl Chloride:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine trans-cinnamic acid (1.0 eq) with thionyl chloride (1.5 eq).[5]
- Heat the reaction mixture gently to approximately 80°C under a fume hood. The evolution of HCl and SO2 gas will be observed.[5]
- Maintain this temperature for 2 hours or until gas evolution ceases, indicating the completion of the reaction.[5]
- Remove the excess thionyl chloride via distillation under reduced pressure to yield crude cinnamoyl chloride, which can be used in the next step without further purification.[5]

- Acylation of Diphenylamine:
  - Dissolve diphenylamine (1.0 eq) and a non-nucleophilic base like pyridine (1.2 eq) in a suitable anhydrous solvent (e.g., dichloromethane or THF) in a separate flask under an inert atmosphere (e.g., nitrogen or argon).
  - Cool the solution in an ice bath to 0°C.
  - Add the freshly prepared cinnamoyl chloride (1.1 eq) dropwise to the cooled solution with vigorous stirring.
  - Allow the reaction mixture to warm to room temperature and stir for 4-6 hours.
  - Monitor the reaction progress using Thin Layer Chromatography (TLC).
  - Upon completion, quench the reaction with water and separate the organic layer.
  - Wash the organic layer sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent in vacuo.
  - Purify the resulting crude product by recrystallization (e.g., from ethanol) to obtain pure **N,N-Diphenylcinnamamide**.

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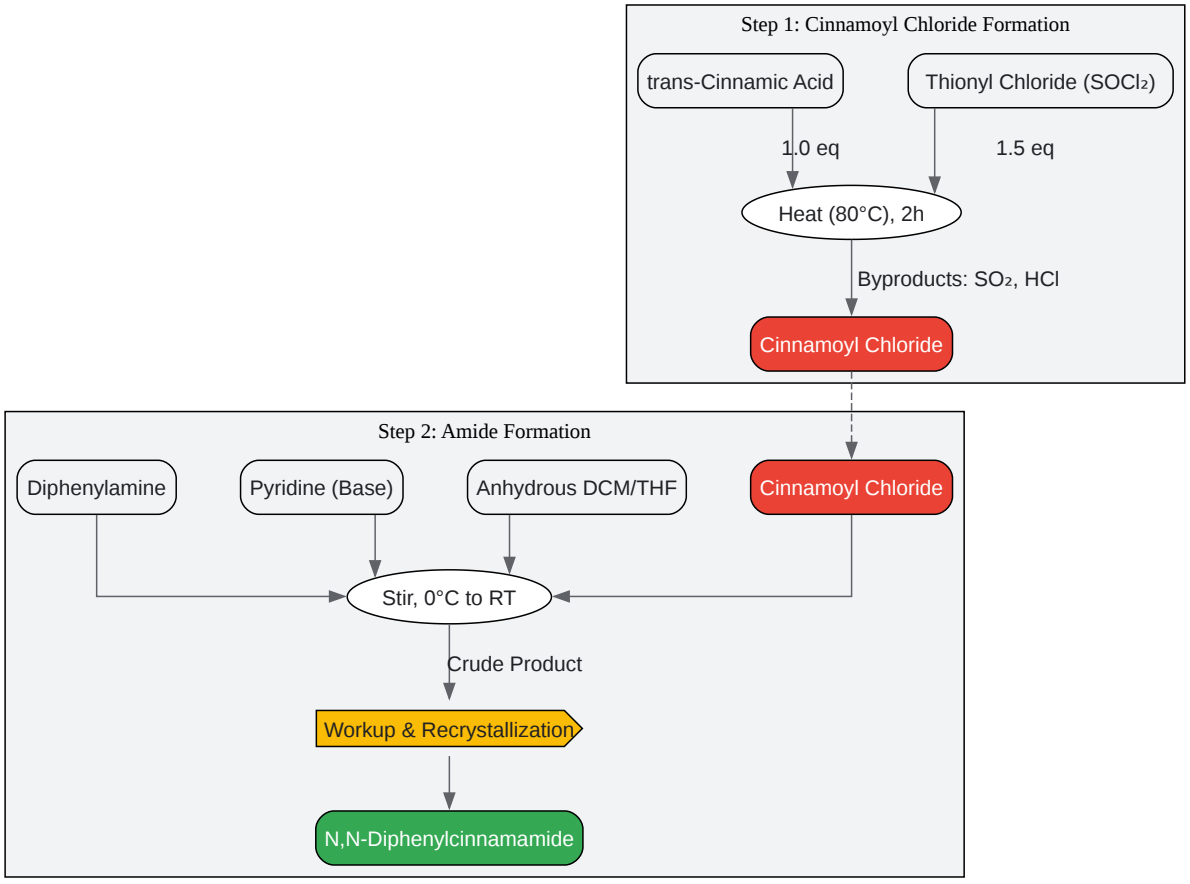

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*Fig 1. Synthesis workflow for **N,N-Diphenylcinnamamide**.*

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Core Applications in Drug Discovery and Development

The cinnamamide scaffold is recognized in medicinal chemistry as a "privileged structure" due to its ability to interact with diverse biological targets.[1] **N,N-Diphenylcinnamamide** serves as a foundational molecule for structure-activity relationship (SAR) studies aimed at developing novel therapeutic agents.

Anticancer Research

Derivatives of cinnamamide are extensively investigated for their potential as anticancer agents.[1][6] The α,β-unsaturated carbonyl moiety can function as a Michael acceptor, enabling it to form covalent bonds with nucleophilic residues (such as cysteine) in target proteins.[1] This mechanism is relevant to its potential activity as an inhibitor of protein kinases, including the epidermal growth factor receptor (EGFR), a key target in oncology.[1]

Furthermore, this reactive feature allows cinnamamide derivatives to interact with cellular targets like Keap1. This interaction can lead to the activation of the Nrf2/ARE signaling pathway, a critical regulator of antioxidant protein expression.[1] Consequently, molecules based on the **N,N-Diphenylcinnamamide** scaffold are being explored for therapeutic applications in conditions associated with high oxidative stress.

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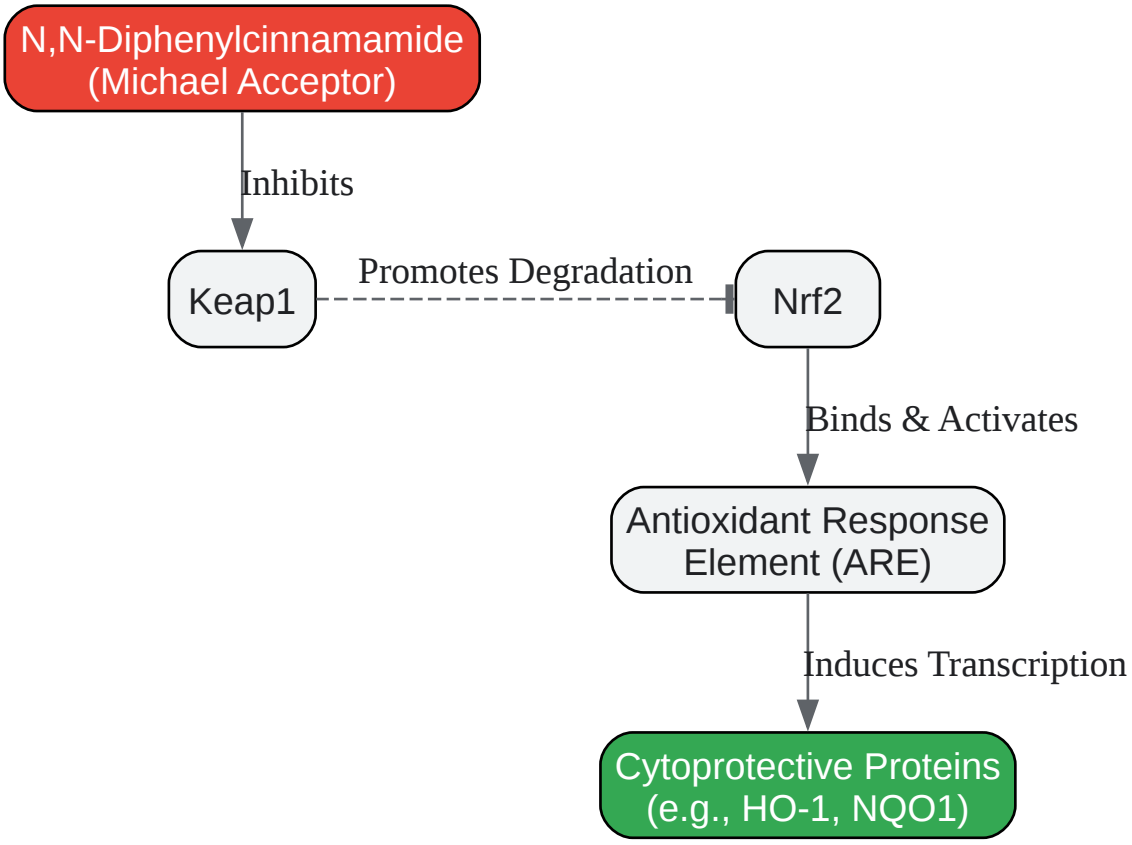

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Fig 2. Activation of the Nrf2/ARE pathway by cinnamamides.

Neurodegenerative Disease Research

Recent studies have identified derivatives of cinnamamide as promising ligands for α-synuclein fibrils.[7] The aggregation of α-synuclein is a widely accepted biomarker for Parkinson's disease (PD). The development of ligands that can bind to these aggregates with high affinity is a critical first step for creating PET radiotracers for early diagnosis.[7] N,N-dibenzylcinnamamide (DBC), a structural analog of **N,N-Diphenylcinnamamide**, has shown high affinity for α-synuclein aggregates, highlighting the potential of this chemical class in developing diagnostic and therapeutic tools for neurodegenerative disorders.[7]

Conclusion

N,N-Diphenylcinnamamide is more than a simple chemical entity; it is a versatile platform for scientific innovation. Its straightforward synthesis, combined with the reactive potential of its cinnamoyl core, provides a robust foundation for developing next-generation therapeutics. For

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researchers in drug discovery, this compound offers a privileged scaffold for targeting a range of pathologies, from cancer to neurodegenerative diseases. Continued exploration of its derivatives and their interactions with biological systems promises to unlock new avenues for therapeutic intervention.

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